

GID4 Expression: A Comprehensive Technical Guide for Researchers

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An In-depth Review of GID4 Expression in Diverse Tissue Types and Pathological Conditions

Introduction

GID4 (GID complex subunit 4 homolog), also known as C17orf39 or VID24, is a crucial component of the C-terminal to LisH (CTLH) E3 ubiquitin ligase complex.^{[1][2]} This complex plays a significant role in cellular protein degradation by recognizing and targeting specific proteins for ubiquitination.^{[1][3]} GID4 functions as the substrate-recognition subunit of this complex, specifically binding to proteins with a proline at the N-terminus (Pro/N-degron).^[3] Given its fundamental role in protein turnover, the expression pattern of GID4 in various tissues and its dysregulation in disease states are of considerable interest to researchers in academia and the pharmaceutical industry. This technical guide provides a detailed overview of GID4 expression in healthy and diseased tissues, outlines key signaling pathways, and offers detailed protocols for its study.

GID4 Expression in Healthy Human Tissues

GID4 exhibits a broad but varied expression profile across different human tissues. Analysis of data from multiple sources, including the Human Protein Atlas, the Genotype-Tissue

Expression (GTEx) project, and the FANTOM5 project, reveals that GID4 is detected in the majority of tissues, with predominantly cytoplasmic localization.[\[1\]](#)[\[4\]](#)

Quantitative RNA Expression Data

The following table summarizes the RNA expression levels of GID4 in a selection of healthy human tissues, presented in transcripts per million (TPM). This data provides a quantitative measure for comparing expression across different tissue types.

Tissue	RNA Expression (TPM)
Testis	35.2
Skeletal Muscle	15.7
Heart Muscle	14.9
Esophagus	14.1
Skin	13.5
Colon	12.9
Stomach	12.6
Lung	12.1
Kidney	11.8
Liver	10.5
Brain (Cerebral Cortex)	9.8
Spleen	9.5
Adipose Tissue	9.2
Pancreas	8.7
Salivary Gland	7.9

Data sourced from the Human Protein Atlas, which integrates data from HPA, GTEx, and FANTOM5.[\[4\]](#)

Protein Expression Summary

Immunohistochemical staining data from the Human Protein Atlas corroborates the RNA expression findings, showing detectable levels of GID4 protein in most tissues. The protein is primarily localized to the cytoplasm.^[1]

- High Expression: Not typically observed in most tissues.
- Medium Expression: Detected in tissues such as the testis, skeletal muscle, and heart.
- Low Expression: Observed in a wide range of tissues including the brain, gastrointestinal tract, and endocrine glands.
- Not Detected: Rarely observed.

GID4 Expression in Disease

Alterations in GID4 expression have been implicated in various diseases, most notably in cancer.

GID4 in Cancer

The Cancer Genome Atlas (TCGA) provides valuable insights into GID4 expression across numerous cancer types. Both RNA sequencing and immunohistochemistry data reveal a complex and often cancer-type specific expression pattern.

The following table presents GID4 RNA expression levels in various cancers, reported in Fragments Per Kilobase of transcript per Million mapped reads (FPKM).

Cancer Type	RNA Expression (Median FPKM)
Testicular Germ Cell Tumors	45.1
Thyroid Carcinoma	20.7
Cervical Squamous Cell Carcinoma	18.5
Head and Neck Squamous Cell Carcinoma	17.9
Lung Squamous Cell Carcinoma	17.6
Esophageal Carcinoma	17.2
Stomach Adenocarcinoma	16.8
Colon Adenocarcinoma	16.5
Breast Cancer	15.9
Lung Adenocarcinoma	15.7
Urothelial Carcinoma	15.5
Liver Hepatocellular Carcinoma	14.8
Glioblastoma Multiforme	13.2
Kidney Renal Clear Cell Carcinoma	12.9
Ovarian Cancer	12.5

Data sourced from The Cancer Genome Atlas (TCGA) via the Human Protein Atlas.

Immunohistochemical studies have shown that malignant cells in several cancers exhibit moderate cytoplasmic immunoreactivity for GID4. Notably, strong staining is observed in a majority of testicular cancers and some adenocarcinomas of the cervix, colorectum, and breast. Furthermore, GID4 has been associated with malignant giant cell tumors of bone.

Signaling Pathways Involving GID4

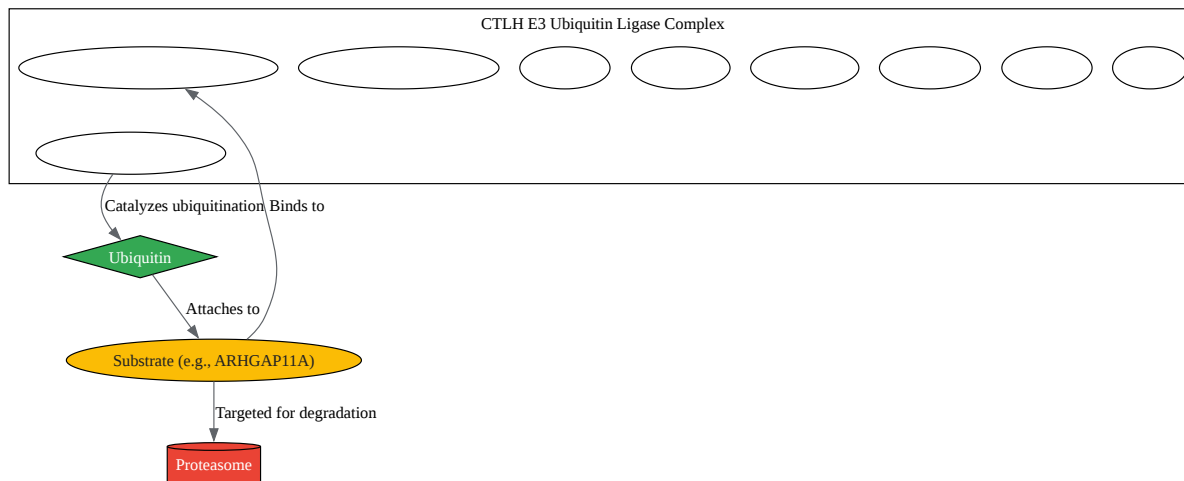
GID4 is a key player in the CTLH E3 ubiquitin ligase complex, which is conserved from yeast to humans.^{[1][2]} This complex is involved in the degradation of specific target proteins, thereby

regulating various cellular processes.

The CTLH E3 Ubiquitin Ligase Complex

The human CTLH complex is composed of several subunits, including:

- GID4: The substrate receptor.
- RanBPM (RanBP9): A scaffold protein.
- RMND5A: A RING-finger protein with E3 ligase activity.
- MAEA: Another protein essential for E3 ligase activity.
- WDR26
- Muskelein
- ARMC8
- YPEL5
- GID8



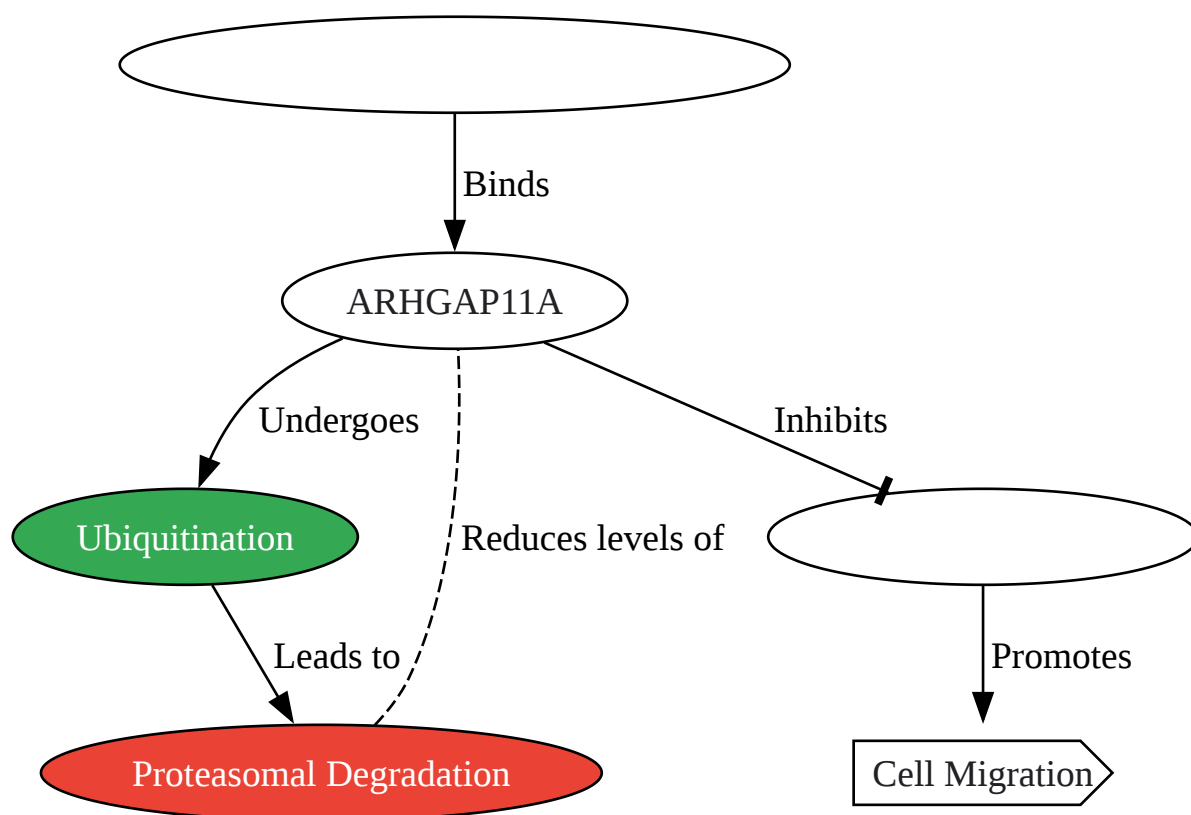
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GID4-Mediated Regulation of Cell Migration

A recently identified signaling pathway involving GID4 is the regulation of cell migration through the ubiquitination and degradation of ARHGAP11A (Rho GTPase Activating Protein 11A).^{[5][6]}

- Substrate Recognition: GID4 recognizes and binds to ARHGAP11A.
- Ubiquitination: The CTLH complex ubiquitinates ARHGAP11A.
- Degradation: The ubiquitinated ARHGAP11A is then targeted for degradation by the proteasome.

- **RhoA Activation:** The degradation of ARHGAP11A, a negative regulator of RhoA, leads to increased RhoA activity.
- **Cell Migration:** Activated RhoA promotes the formation of stress fibers and focal adhesions, thereby influencing cell motility.



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Experimental Protocols

This section provides detailed methodologies for key experiments used to study GID4 expression and function.

Immunohistochemistry (IHC)

This protocol outlines the steps for detecting GID4 protein expression in formalin-fixed, paraffin-embedded tissue sections.

Materials:

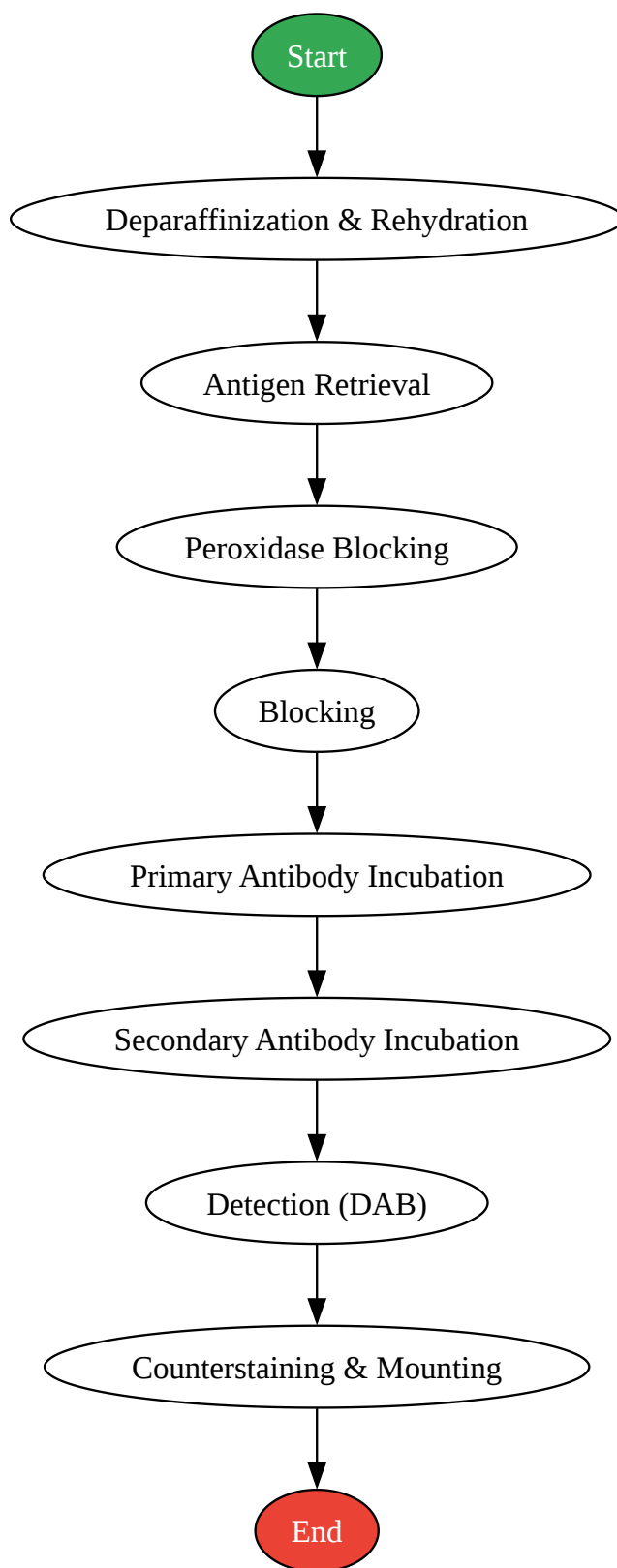
- Formalin-fixed, paraffin-embedded tissue sections on slides
- Xylene
- Ethanol (100%, 95%, 70%)
- Deionized water
- Antigen retrieval solution (e.g., citrate buffer, pH 6.0)
- Hydrogen peroxide (3%)
- Blocking buffer (e.g., 5% normal goat serum in PBS)
- Primary antibody against GID4
- Biotinylated secondary antibody
- Streptavidin-HRP conjugate
- DAB substrate kit
- Hematoxylin counterstain
- Mounting medium

Procedure:

- Deparaffinization and Rehydration:
 - Incubate slides in xylene (2 x 5 minutes).
 - Rehydrate through graded ethanol series (100%, 95%, 70%; 2 minutes each).
 - Rinse in deionized water (2 x 2 minutes).
- Antigen Retrieval:
 - Incubate slides in pre-heated antigen retrieval solution at 95-100°C for 20-30 minutes.

- Allow slides to cool to room temperature.
- Peroxidase Blocking:
 - Incubate sections with 3% hydrogen peroxide for 10 minutes to block endogenous peroxidase activity.
 - Rinse with PBS (3 x 5 minutes).
- Blocking:
 - Incubate with blocking buffer for 1 hour at room temperature to prevent non-specific antibody binding.
- Primary Antibody Incubation:
 - Incubate with primary GID4 antibody (diluted in blocking buffer) overnight at 4°C.
- Secondary Antibody Incubation:
 - Rinse with PBS (3 x 5 minutes).
 - Incubate with biotinylated secondary antibody for 1 hour at room temperature.
- Signal Amplification:
 - Rinse with PBS (3 x 5 minutes).
 - Incubate with streptavidin-HRP conjugate for 30 minutes at room temperature.
- Detection:
 - Rinse with PBS (3 x 5 minutes).
 - Incubate with DAB substrate until a brown color develops.
 - Rinse with deionized water.
- Counterstaining and Mounting:

- Counterstain with hematoxylin.
- Dehydrate through graded ethanol and clear in xylene.
- Mount with coverslip using mounting medium.



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Western Blotting

This protocol describes the detection of GID4 protein in cell or tissue lysates.

Materials:

- Cell or tissue lysate
- RIPA buffer with protease inhibitors
- BCA protein assay kit
- Laemmli sample buffer
- SDS-PAGE gels
- Electrophoresis running buffer
- Transfer buffer
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibody against GID4
- HRP-conjugated secondary antibody
- ECL detection reagent
- Chemiluminescence imaging system

Procedure:

- Sample Preparation:
 - Lyse cells or tissues in RIPA buffer.
 - Determine protein concentration using BCA assay.

- Mix lysate with Laemmli sample buffer and boil for 5 minutes.
- SDS-PAGE:
 - Load equal amounts of protein onto an SDS-PAGE gel.
 - Run the gel until the dye front reaches the bottom.
- Protein Transfer:
 - Transfer proteins from the gel to a PVDF membrane.
- Blocking:
 - Block the membrane with blocking buffer for 1 hour at room temperature.
- Antibody Incubation:
 - Incubate the membrane with primary GID4 antibody overnight at 4°C.
 - Wash with TBST (3 x 10 minutes).
 - Incubate with HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection:
 - Wash with TBST (3 x 10 minutes).
 - Incubate the membrane with ECL detection reagent.
 - Capture the chemiluminescent signal using an imaging system.

Reverse Transcription Quantitative PCR (RT-qPCR)

This protocol is for quantifying GID4 mRNA expression levels.

Materials:

- RNA extraction kit

- DNase I
- Reverse transcription kit
- qPCR master mix (e.g., SYBR Green)
- GID4-specific forward and reverse primers
- Reference gene primers (e.g., GAPDH, ACTB)
- qPCR instrument

Procedure:

- RNA Extraction and DNase Treatment:
 - Extract total RNA from cells or tissues.
 - Treat with DNase I to remove genomic DNA contamination.
- Reverse Transcription:
 - Synthesize cDNA from the extracted RNA using a reverse transcription kit.
- qPCR:
 - Set up qPCR reactions containing cDNA, qPCR master mix, and GID4 or reference gene primers.
 - Run the qPCR program on a real-time PCR instrument.
- Data Analysis:
 - Determine the cycle threshold (Ct) values.
 - Calculate the relative expression of GID4 using the $\Delta\Delta C_t$ method, normalized to the reference gene.

Proximity-Dependent Biotinylation (BioID)

This advanced technique is used to identify proteins that interact with GID4 in living cells.[\[4\]](#)[\[7\]](#)
[\[8\]](#)

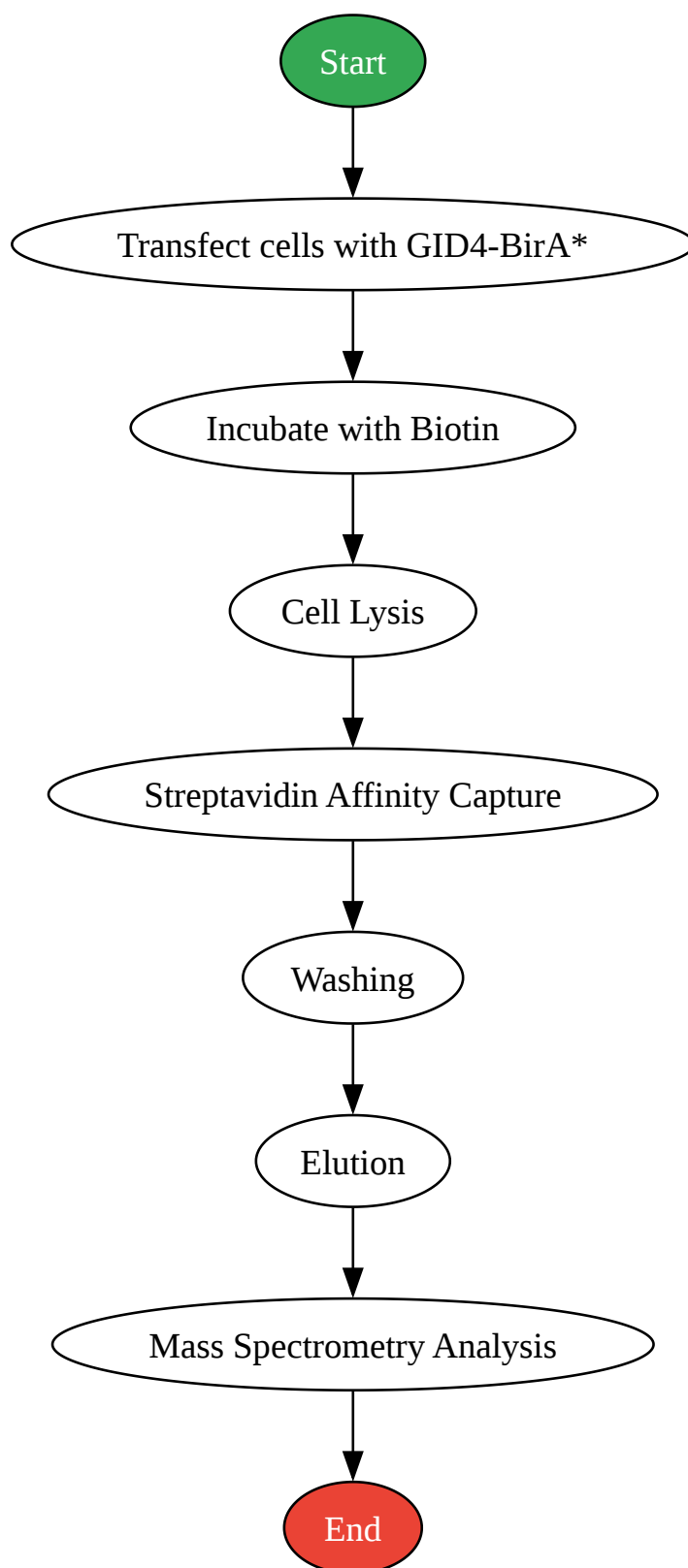
Materials:

- Expression vector for GID4 fused to a promiscuous biotin ligase (e.g., BirA*)
- Mammalian cell line
- Transfection reagent
- Biotin
- Lysis buffer
- Streptavidin-coated beads
- Wash buffers
- Elution buffer
- Mass spectrometry facility

Procedure:

- Vector Construction and Transfection:
 - Clone GID4 into a vector containing a promiscuous biotin ligase.
 - Transfect the construct into the chosen cell line.
- Biotin Labeling:
 - Induce expression of the fusion protein and add biotin to the cell culture medium for 18-24 hours.
- Cell Lysis and Protein Capture:

- Lyse the cells under denaturing conditions.
- Incubate the lysate with streptavidin-coated beads to capture biotinylated proteins.
- Washing and Elution:
 - Wash the beads extensively to remove non-specifically bound proteins.
 - Elute the biotinylated proteins from the beads.
- Mass Spectrometry:
 - Identify the eluted proteins by mass spectrometry.



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Conclusion

GID4 is a broadly expressed protein with critical functions in cellular protein homeostasis through its role in the CTLH E3 ubiquitin ligase complex. Its expression is dynamically regulated in both healthy and diseased tissues, with notable alterations in various cancers. The signaling pathway involving GID4-mediated degradation of ARHGAP11A highlights its importance in fundamental cellular processes like cell migration. The experimental protocols provided in this guide offer a robust framework for researchers to investigate the expression and function of GID4, paving the way for a deeper understanding of its role in health and disease and its potential as a therapeutic target.

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